

The Stability and Storage of MitoSOX Red Stock Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MitoSOX red

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MitoSOX Red is a vital fluorescent probe for the specific detection of mitochondrial superoxide in live cells. Accurate and reproducible results in studies of oxidative stress, mitochondrial dysfunction, and related pathologies are critically dependent on the proper handling and storage of this reagent. This technical guide provides an in-depth overview of the stability and optimal storage conditions for **MitoSOX Red** stock solutions, compiled from manufacturer recommendations and scientific literature.

Overview of MitoSOX Red

MitoSOX Red is a cell-permeant cationic dihydroethidium derivative that selectively targets mitochondria. In the presence of superoxide (O_2^-), it is oxidized to 2-hydroxyethidium, which then intercalates with mitochondrial nucleic acids, emitting a bright red fluorescence. This specificity allows for the direct measurement of mitochondrial superoxide production, a key indicator of oxidative stress.

Storage of Lyophilized Powder

The solid, lyophilized form of **MitoSOX Red** is the most stable state for long-term storage. To ensure its integrity, the following conditions should be met.

Parameter	Recommendation	Rationale	Stability
Temperature	-20°C or -80°C[1][2][3][4][5]	Minimizes chemical degradation.	Up to 3 years at -20°C, 1 year at -20°C
Light	Protect from light (e.g., store in an amber vial or a dark box).	The molecule is photosensitive and can degrade upon light exposure.	
Moisture	Store in a desiccated environment.	The powder is hygroscopic; moisture can lead to hydrolysis and degradation.	
Atmosphere	Store with an oxygen scavenger pouch if provided; some suppliers recommend storing under nitrogen.	Minimizes oxidation of the probe before its experimental use.	

Preparation of MitoSOX Red Stock Solution

The most common solvent for preparing a concentrated stock solution of **MitoSOX Red** is high-quality, anhydrous dimethyl sulfoxide (DMSO).

Standard Protocol:

To prepare a 5 mM stock solution, dissolve 50 µg of lyophilized **MitoSOX Red** powder in 13 µL of anhydrous DMSO. For other amounts, adjust the volume of DMSO accordingly. It is crucial to allow the vial of lyophilized powder to equilibrate to room temperature before opening to prevent condensation of moisture from the air.

Stability and Storage of the DMSO Stock Solution

The stability of **MitoSOX Red** once dissolved in DMSO is a critical consideration, as the probe is more susceptible to degradation in solution. Recommendations for storage vary among suppliers, highlighting the importance of careful handling.

Storage Temperature	Recommended Duration	Key Considerations
-80°C	Up to 6 months or 1 year	Recommended for longer-term storage. Must be stored in small, single-use aliquots to avoid repeated freeze-thaw cycles. Protect from light.
-20°C	Up to 1 month	Suitable for shorter-term storage. Aliquoting is still highly recommended. Avoid freeze-thaw cycles and protect from light.
Room Temperature	Not Recommended	Significant degradation can occur. Some sources state the stock solution is only stable for one day.

Key Factors Influencing Stock Solution Stability:

- **Freeze-Thaw Cycles:** Repeated changes in temperature can accelerate the degradation of the probe. It is strongly advised to aliquot the stock solution into single-use volumes.
- **Light Exposure:** The fluorescent nature of the probe makes it inherently sensitive to light, which can cause photo-oxidation. All storage and handling steps should be performed with minimal light exposure.
- **Oxygen:** The presence of oxygen can lead to auto-oxidation of the probe, resulting in increased background fluorescence. Some manufacturers ship the product with an oxygen scavenging pouch for this reason. Storing under nitrogen can also mitigate this issue.
- **Moisture:** The use of anhydrous DMSO is critical, as water can contribute to the degradation of the probe.

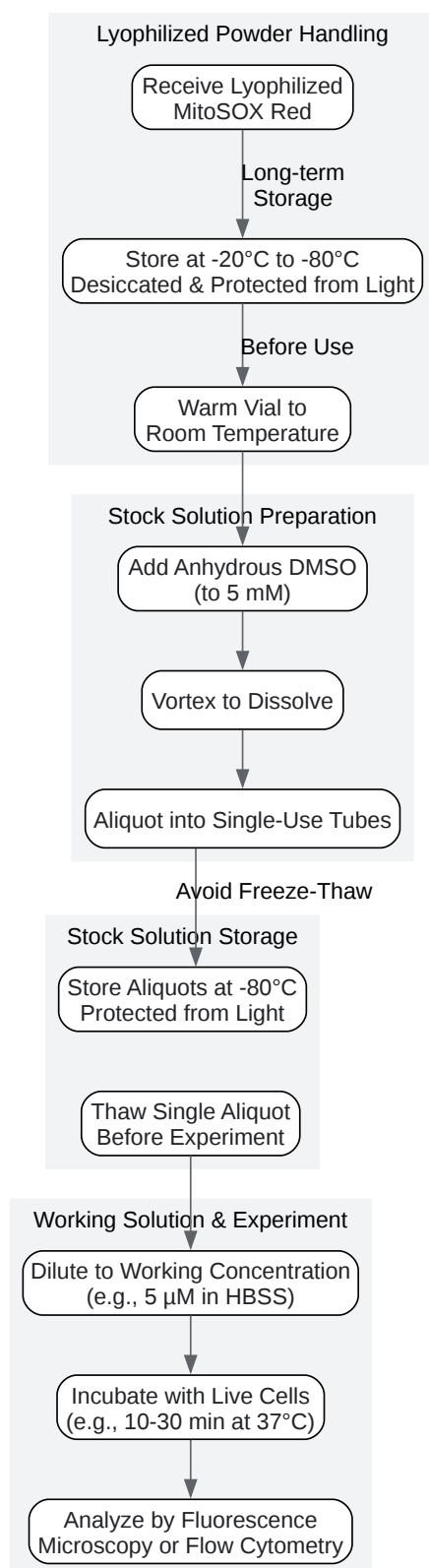
Preparation and Storage of Working Solution

For cellular experiments, the DMSO stock solution is further diluted to a working concentration, typically in a buffered solution like Hank's Balanced Salt Solution (HBSS) with calcium and magnesium.

Parameter	Recommendation	Rationale
Preparation	Prepare fresh for each experiment from a thawed aliquot of the DMSO stock.	The probe is least stable in aqueous solutions.
Working Concentration	Typically between 500 nM and 5 μ M. This should be optimized for the specific cell type and experimental conditions.	High concentrations can be cytotoxic.
Storage	Generally not recommended. If necessary, a working solution may be stored at 4°C, protected from light, for up to one week, though fresh preparation is ideal.	To ensure consistent performance and avoid artifacts from degraded probe.

Experimental Protocols and Workflows

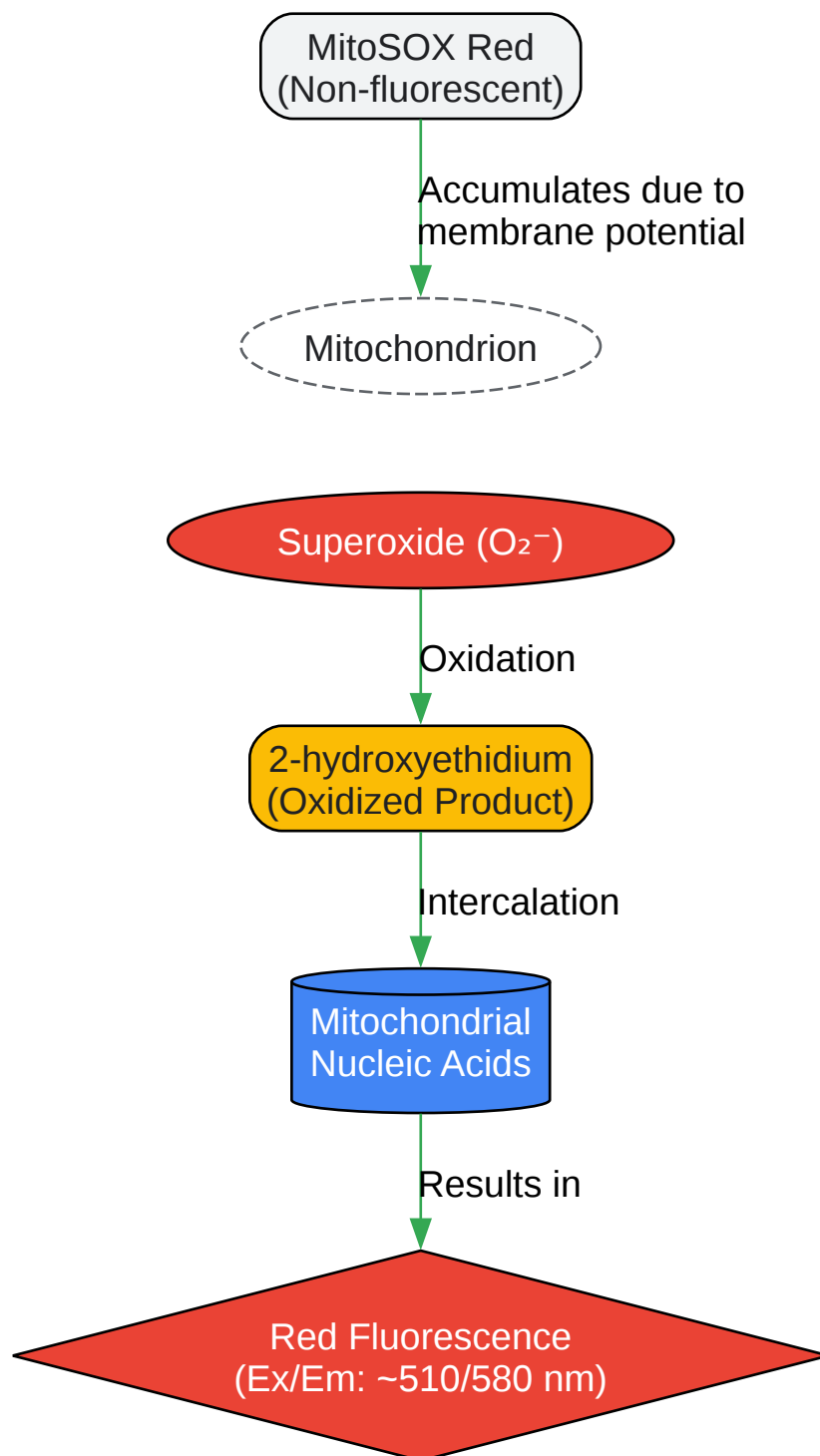
Workflow for Preparation and Storage of MitoSOX Red



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Caption: Workflow for handling and preparing **MitoSOX Red** solutions.

Signaling Pathway of MitoSOX Red Detection



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Caption: Mechanism of mitochondrial superoxide detection by **MitoSOX Red**.

Conclusion

The chemical stability of **MitoSOX Red** is paramount for obtaining reliable data in the study of mitochondrial reactive oxygen species. Lyophilized powder should be stored under cold, dark, and dry conditions. Once reconstituted in DMSO, the stock solution is significantly less stable and requires storage at -80°C in single-use aliquots to minimize degradation from light, oxygen, moisture, and freeze-thaw cycles. Working solutions should be prepared fresh for each experiment. Adherence to these guidelines will ensure the integrity of the probe and the accuracy of experimental outcomes for researchers in basic science and drug development.

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- To cite this document: BenchChem. [The Stability and Storage of MitoSOX Red Stock Solutions: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14094245#stability-and-storage-of-mitosox-red-stock-solution]

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